

A Technical Guide to 4-Nitrobenzaldehyde-d4: Sourcing and Properties

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Compound of Interest

Compound Name: 4-Nitrobenzaldehyde-d5

Cat. No.: B15143856

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For researchers, scientists, and professionals in drug development requiring isotopically labeled compounds, 4-Nitrobenzaldehyde-d4 serves as a valuable tool in various analytical and synthetic applications. This deuterated analog of 4-Nitrobenzaldehyde, where four hydrogen atoms on the benzene ring have been replaced with deuterium, offers a stable isotopic label for use in mass spectrometry-based assays, as a tracer in metabolic studies, and as an internal standard for quantitative analysis. This guide provides an in-depth overview of commercially available 4-Nitrobenzaldehyde-d4, its key properties, and guidance on its procurement.

Commercially Available 4-Nitrobenzaldehyde-d4

While the initially requested **4-Nitrobenzaldehyde-d5** is not commonly listed by major chemical suppliers, 4-Nitrobenzaldehyde-d4 is readily available. The deuteration in this variant occurs at the 2, 3, 5, and 6 positions of the benzene ring.

Several reputable suppliers offer this compound, ensuring its accessibility for research and development purposes. Key suppliers include Santa Cruz Biotechnology, Clearsynth, and Sigma-Aldrich. These suppliers provide the compound with a specified degree of isotopic and chemical purity, crucial for sensitive analytical applications.

Chemical and Physical Data

A summary of the key quantitative data for 4-Nitrobenzaldehyde-d4 is presented in the table below for easy comparison and reference. This information has been compiled from various supplier technical data sheets.

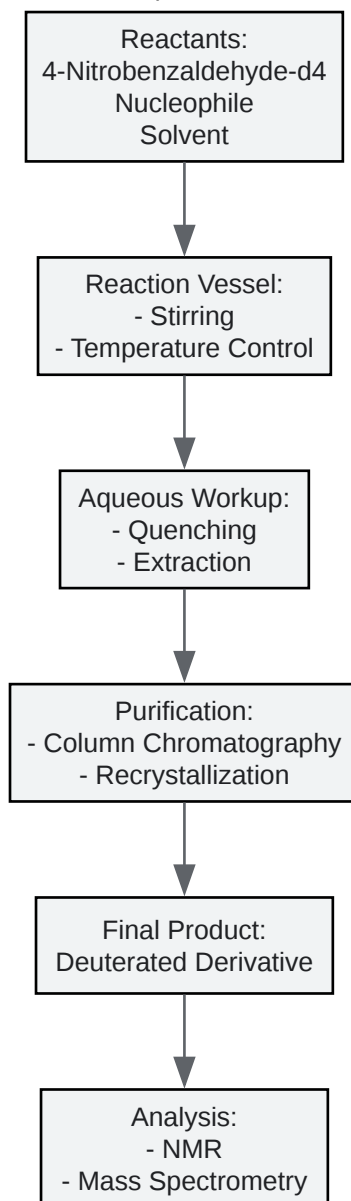
Property	Value	Source
CAS Number	1020718-72-2	[1] [2] [3]
Molecular Formula	C ₇ HD ₄ NO ₃	[1] [2]
Molecular Weight	155.14 g/mol	[1] [2]
Synonyms	p-Formylnitrobenzene-d ₄ , 4-Nitrobenzaldehyde-2,3,5,6-d ₄	[2] [4]
Isotopic Purity	98 atom % D	[4]
Chemical Purity	98% (CP)	[4]
Storage Condition	Refrigerator (2-8°C) for long-term storage	[2]

Experimental Protocols and Applications

4-Nitrobenzaldehyde and its derivatives are utilized in a variety of chemical reactions. While specific experimental protocols for the d₄-variant are not extensively published, the reactivity of the aldehyde and nitro functional groups dictates its chemical behavior, which is analogous to its non-deuterated counterpart.

One common application of 4-Nitrobenzaldehyde is in the synthesis of other organic molecules. For instance, it can undergo condensation reactions with various nucleophiles. A generalized experimental workflow for such a reaction is depicted below.

Generalized Experimental Workflow



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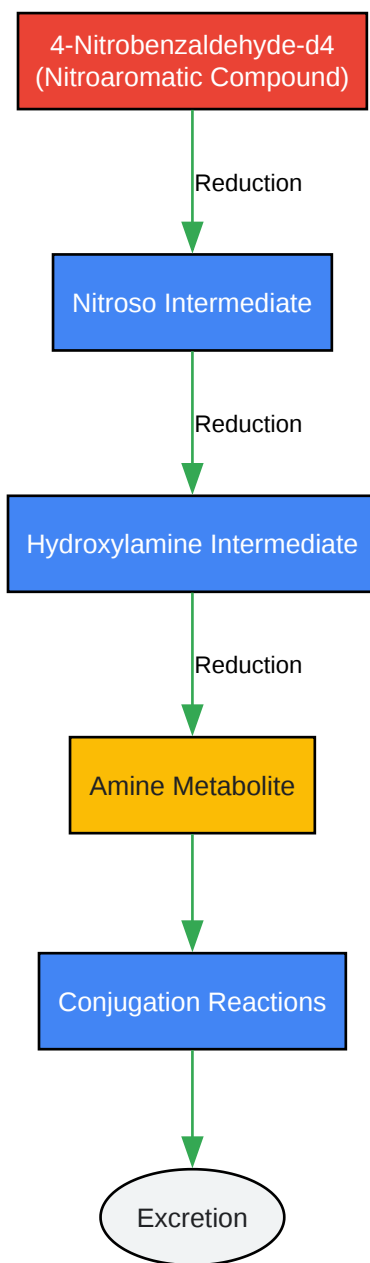
A generalized workflow for the synthesis of a deuterated derivative.

Signaling Pathway Involvement

While 4-Nitrobenzaldehyde itself is not a direct participant in specific signaling pathways, its metabolic fate and the pathways affected by its downstream products can be of interest. For example, nitroaromatic compounds can undergo metabolic reduction, a process that can be

influenced by various cellular enzymes and can lead to the generation of reactive intermediates. The logical relationship of this process is illustrated below.

Metabolic Reduction of Nitroaromatics



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A simplified diagram of the metabolic reduction of a nitroaromatic compound.

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